

Sting-IN-4 downstream signaling effects

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Compound of Interest

Compound Name: *Sting-IN-4*

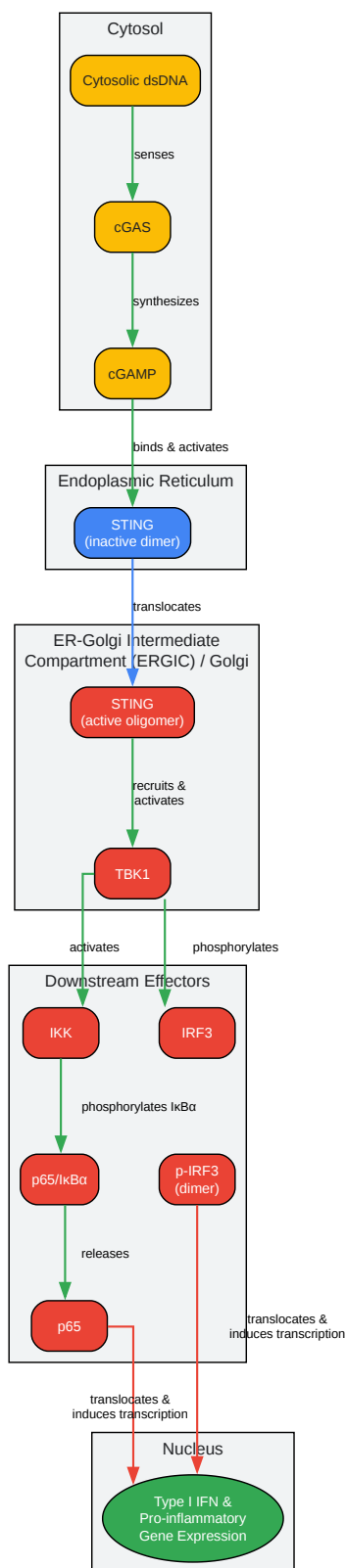
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Core Mechanism of Action

Sting-IN-4 functions primarily as a STING inhibitor by reducing the expression of the STING protein.[6] This reduction in available STING protein curtails the activation of critical downstream signaling pathways, namely the nuclear factor- κ B (NF- κ B) and Interferon Regulatory Factor 3 (IRF3) axes.[3][6] Additionally, experimental data suggests that **Sting-IN-4** may directly interact with the STING protein, enhancing its thermal stability.[6] This interaction could potentially lock STING in an inactive conformation, further preventing its translocation and the recruitment of downstream kinases.

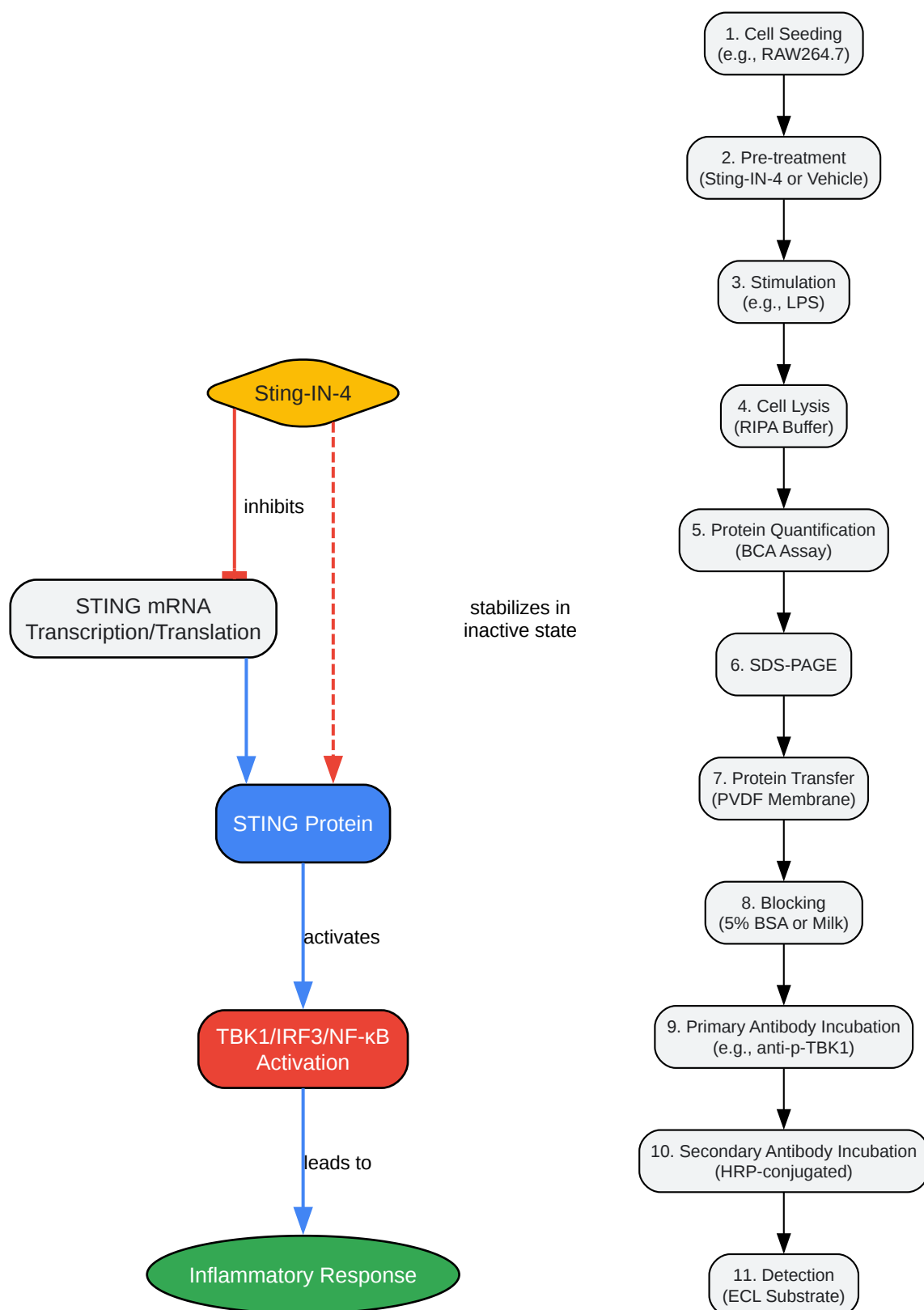
Below is a diagram illustrating the canonical STING signaling pathway.



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Caption: Canonical cGAS-STING signaling pathway.

The following diagram illustrates the proposed inhibitory mechanism of **Sting-IN-4**.



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